

Gnf-2: A Comprehensive Technical Guide to its Cellular Targets and Off-Targets

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Compound of Interest

Compound Name: *Gnf-2*

Cat. No.: *B1684429*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the cellular targets and off-targets of **Gnf-2**, a selective, non-ATP competitive inhibitor of the Bcr-Abl tyrosine kinase. This document summarizes key quantitative data, details relevant experimental methodologies, and visualizes the associated signaling pathways to support further research and drug development efforts.

Core Cellular Target: Bcr-Abl

Gnf-2 is a highly selective allosteric inhibitor that targets the Bcr-Abl fusion protein, the hallmark of Chronic Myeloid Leukemia (CML).^{[1][2][3][4]} Unlike ATP-competitive inhibitors, **Gnf-2** binds to the myristate-binding pocket in the C-terminal lobe of the Abl kinase domain.^{[1][2]} This binding induces a conformational change that locks the kinase in an inactive state.

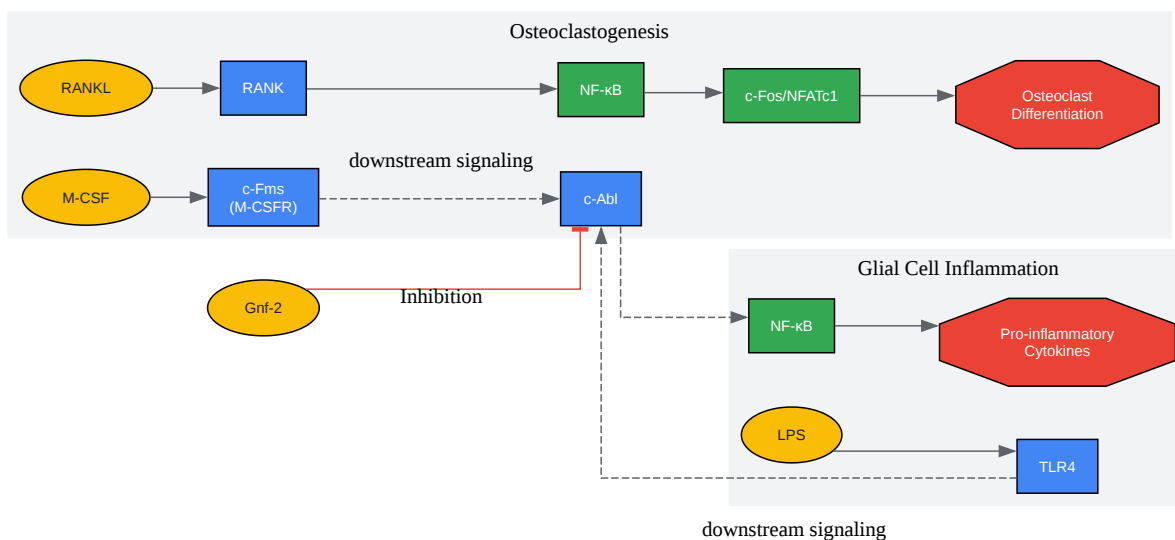
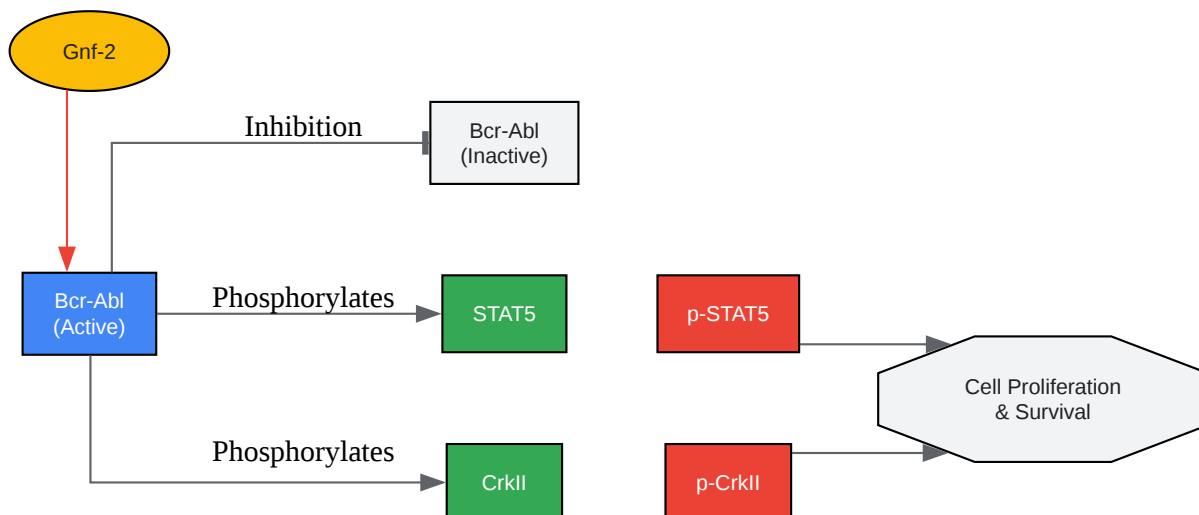
Quantitative Data: In Vitro and Cellular Inhibition

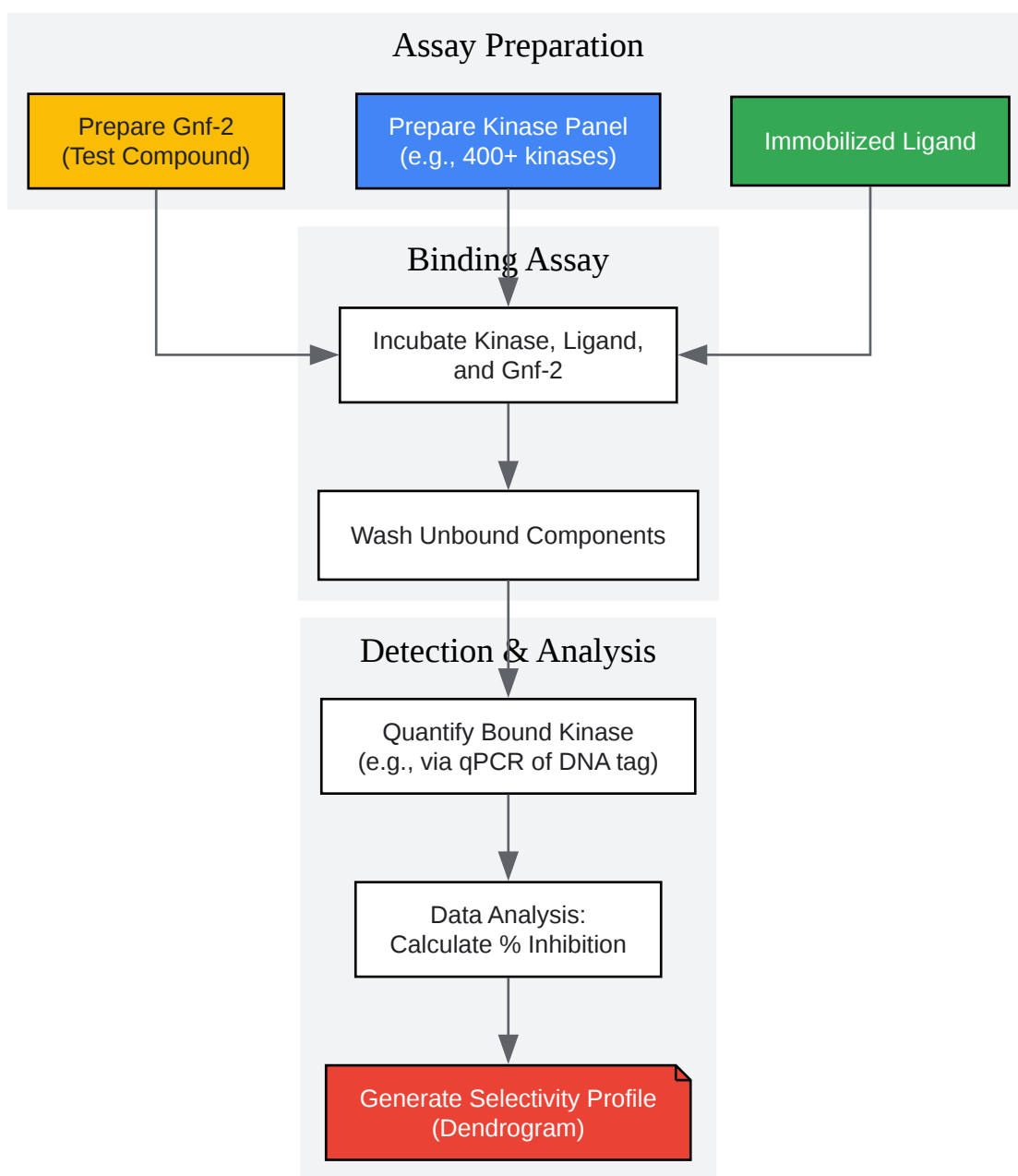
The inhibitory activity of **Gnf-2** against Bcr-Abl and Bcr-Abl-positive cell lines has been quantified through various studies. The half-maximal inhibitory concentration (IC₅₀) values are summarized in the table below.

Target/Cell Line	Assay Type	IC50 (nM)	Reference
Bcr-Abl (cellular autophosphorylation)	Cellular Assay	267	[1] [2]
Ba/F3.p210	Cell Proliferation	138	[2]
K562 (Bcr-Abl positive cell line)	Cell Proliferation	273	[1] [2]
SUP-B15 (Bcr-Abl positive cell line)	Cell Proliferation	268	[1] [2]
Ba/F3.p210E255V (mutant Bcr-Abl)	Cell Proliferation	268	[1] [2]
Ba/F3.p185Y253H (mutant Bcr-Abl)	Cell Proliferation	194	[1]
c-AblG2A (CrkII phosphorylation)	Cellular Assay	51	[1]

Signaling Pathway

Gnf-2's inhibition of Bcr-Abl leads to the downregulation of downstream signaling pathways crucial for the proliferation and survival of CML cells. Key downstream effectors that are inhibited include STAT5 and CrkII.[\[1\]](#)





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Phone: (601) 213-4426

Email: info@benchchem.com